

Y12196: A Novel Succinate Dehydrogenase Inhibitor for Advanced Fungal Research

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Compound of Interest

Compound Name: Y12196

Cat. No.: B13902968

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

Y12196 is a novel succinate dehydrogenase inhibitor (SDHI) demonstrating significant potential as a tool for fungal research and as a lead compound for the development of new antifungal agents. Its targeted mechanism of action, inhibiting a crucial enzyme in the fungal mitochondrial electron transport chain, provides a specific and potent means of disrupting fungal cellular respiration. This technical guide provides a comprehensive overview of **Y12196**, including its antifungal activity, mechanism of action, and detailed protocols for its experimental application.

Quantitative Data on Antifungal Activity

The in vitro efficacy of **Y12196** has been primarily evaluated against the significant plant pathogen *Botrytis cinerea*, the causal agent of gray mold. Notably, **Y12196** exhibits potent activity against isolates resistant to boscalid, a widely used SDHI fungicide.

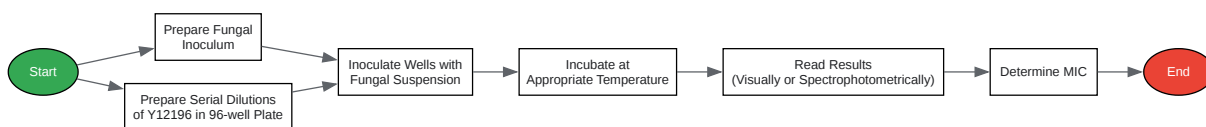
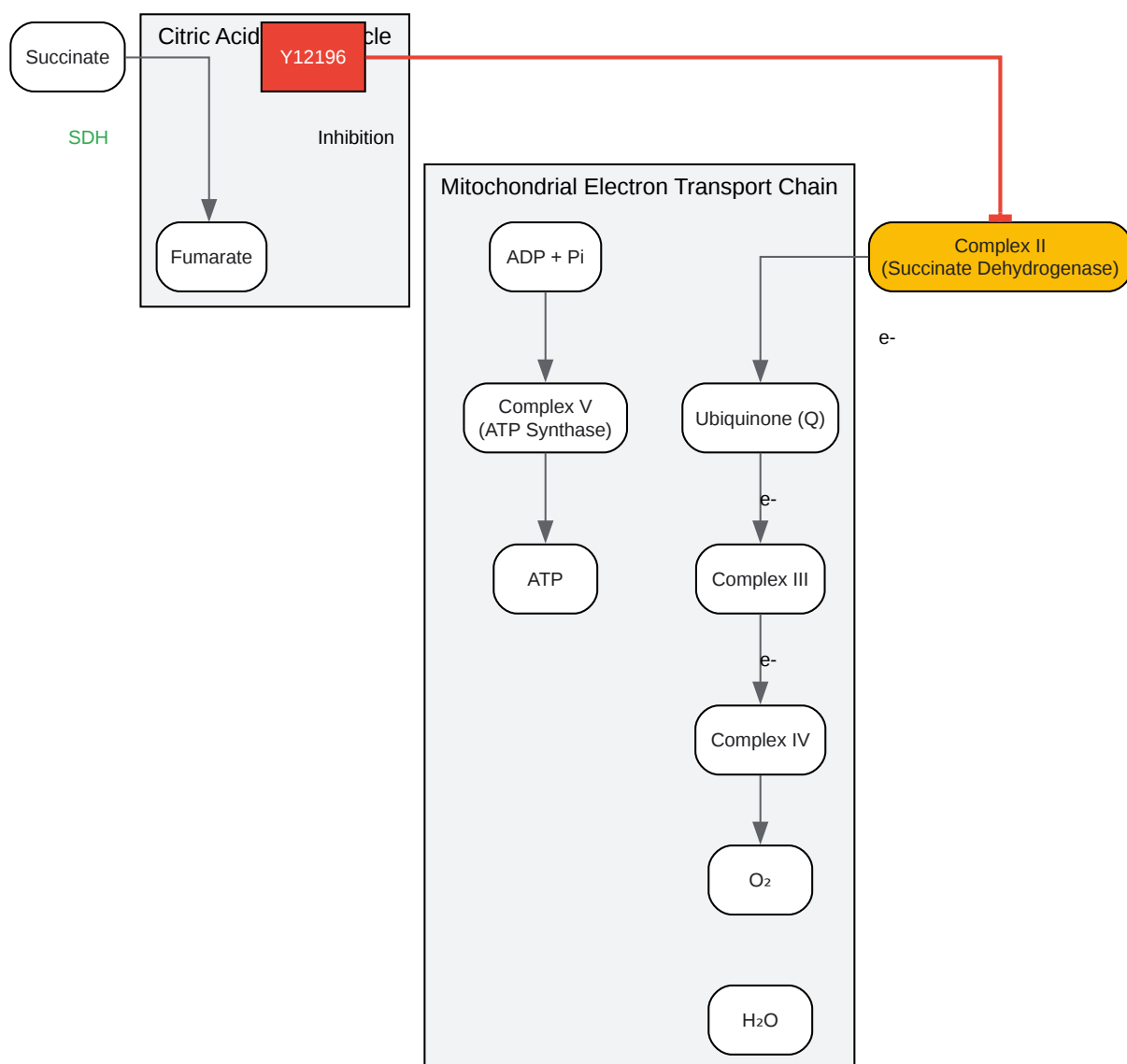
Table 1: In Vitro Antifungal Activity of **Y12196** against *Botrytis cinerea*

Fungal Isolate Type	Number of Isolates	Y12196 EC50 Range (mg/L)[1]	Boscalid EC50 Range (mg/L)[1]
Field Isolates (2019)	84	0.284 - 20.147	0.097 - 54.162
Boscalid-Resistant (H272R mutation)	Not specified in number	Sensitive to Y12196	Resistant
Boscalid-Resistant (P225F mutation)	Not specified in number	Cross-resistance observed	Resistant
Boscalid-Resistant (N230I mutation)	Not specified in number	Cross-resistance observed	Resistant

In addition to its activity against *Botrytis cinerea*, **Y12196** has been reported to exhibit strong fungicidal activity against *Fusarium graminearum*, a devastating pathogen of cereal crops. However, specific MIC or EC50 values for a broad range of fungal species are not yet extensively documented in publicly available literature.

Mechanism of Action: Inhibition of Succinate Dehydrogenase

Y12196 functions as a succinate dehydrogenase inhibitor (SDHI). Succinate dehydrogenase (SDH), also known as Complex II, is a key enzyme complex in both the citric acid (TCA) cycle and the mitochondrial electron transport chain. By binding to the quinone binding site (Q-site) of the SDH complex, **Y12196** blocks the transfer of electrons from succinate to ubiquinone. This inhibition disrupts the entire electron transport chain, leading to a halt in ATP production via oxidative phosphorylation and ultimately causing fungal cell death.



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References

- 1. researchgate.net [researchgate.net]
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